

# Technical Guide: Molecular Weight of Dimethyl Diglycolate-d4

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## Compound of Interest

Compound Name: *Dimethyl diglycolate-d4*

Cat. No.: *B041925*

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a focused analysis of the molecular weight of **Dimethyl Diglycolate-d4**, an isotopically labeled variant of Dimethyl Diglycolate. This document outlines the molecular formula, the calculation of its molecular weight, and a direct comparison with its non-labeled counterpart.

## Core Compound Information

Dimethyl Diglycolate is an organic compound used as a starting material in the manufacturing of unsaturated polyester resins and plasticizers.[\[1\]](#)[\[2\]](#) The isotopically labeled version, **Dimethyl Diglycolate-d4**, serves as an internal standard in various analytical applications, including mass spectrometry-based studies, where its distinct mass allows for precise quantification of the unlabeled analyte.

## Molecular Weight and Formula

The key differentiator for **Dimethyl Diglycolate-d4** is the substitution of four hydrogen (H) atoms with deuterium (D) atoms. This substitution results in a predictable increase in the overall molecular weight. The quantitative data for both the unlabeled and deuterated compounds are summarized below.

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Dimethyl Diglycolate	7040-23-5	C <sub>6</sub> H <sub>10</sub> O <sub>5</sub>	162.14
Dimethyl Diglycolate-d4	1107650-54-3	C <sub>6</sub> H <sub>6</sub> D <sub>4</sub> O <sub>5</sub>	166.17

Table 1: Comparison of molecular properties for Dimethyl Diglycolate and its deuterated analog. Data sourced from multiple chemical suppliers and databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

## Methodology for Molecular Weight Calculation

The molecular weight of a chemical compound is determined by the sum of the atomic weights of its constituent atoms. The calculation for **Dimethyl Diglycolate-d4** is detailed below as an exemplary protocol.

### Experimental Protocol: Calculation of Molecular Weight

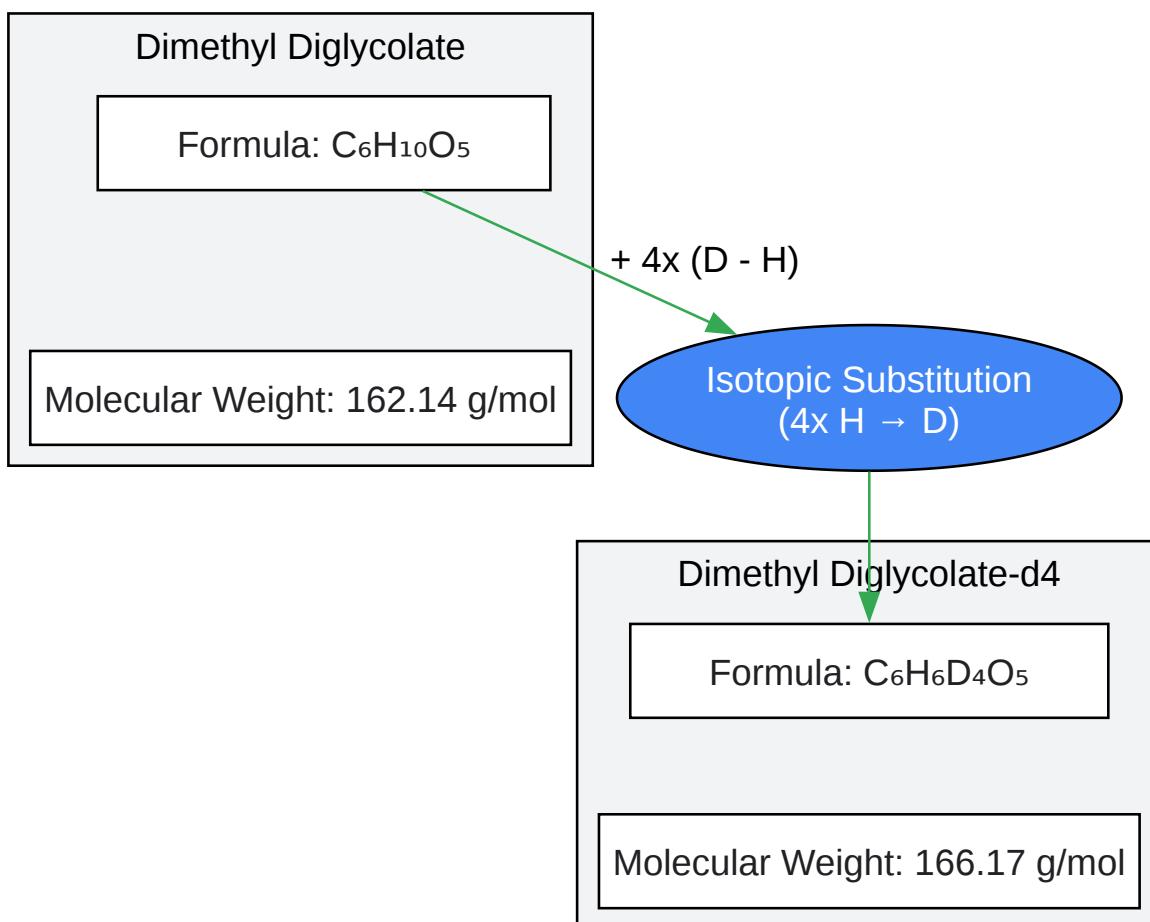
- Identify the Molecular Formula: The molecular formula for **Dimethyl Diglycolate-d4** is C<sub>6</sub>H<sub>6</sub>D<sub>4</sub>O<sub>5</sub>.[\[1\]](#)
- List Constituent Atoms and Counts:
  - Carbon (C): 6 atoms
  - Hydrogen (H): 6 atoms
  - Deuterium (D): 4 atoms
  - Oxygen (O): 5 atoms
- Assign Standard Atomic Weights:
  - Atomic weight of Carbon (C) ≈ 12.011 u
  - Atomic weight of Hydrogen (H) ≈ 1.008 u

- Atomic weight of Deuterium (D)  $\approx$  2.014 u
- Atomic weight of Oxygen (O)  $\approx$  15.999 u
- Calculate Total Mass for Each Element:
  - Mass from Carbon =  $6 * 12.011$  u = 72.066 u
  - Mass from Hydrogen =  $6 * 1.008$  u = 6.048 u
  - Mass from Deuterium =  $4 * 2.014$  u = 8.056 u
  - Mass from Oxygen =  $5 * 15.999$  u = 79.995 u
- Sum the Masses:
  - Total Molecular Weight =  $72.066 + 6.048 + 8.056 + 79.995 = 166.165$  u

This calculated value aligns with the reported molecular weight of 166.17 g/mol .[\[1\]](#)

## Visualization of Isotopic Substitution

The logical relationship between Dimethyl Diglycolate and its deuterated form, highlighting the isotopic substitution that leads to the change in molecular weight, is depicted in the following diagram.



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**Caption:** Isotopic substitution workflow.

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## References

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